

# 2-Methylbutyl butyrate proper disposal procedures

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## Compound of Interest

Compound Name: 2-Methylbutyl butyrate

Cat. No.: B1580447

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Proper disposal of **2-Methylbutyl butyrate** is crucial for maintaining laboratory safety and environmental compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical responsibly. Adherence to these protocols will help ensure a safe working environment and prevent environmental contamination.

## Safety and Handling Information

Chemical Identification:

- Name: **2-Methylbutyl butyrate**
- Synonyms: 2-methylbutyl 2-methylbutanoate, Butanoic acid, 2-methyl-, 2-methylbutyl ester[1][2]
- CAS Number: 2445-78-5[1]

Hazard Summary: **2-Methylbutyl butyrate** is a combustible liquid and requires careful handling to prevent ignition.[1] It may also be toxic to aquatic life with long-lasting effects.[2]

## Quantitative Data

The following table summarizes the key physical and chemical properties of **2-Methylbutyl butyrate**.

Property	Value	Source
Molecular Formula	C10H20O2	[1]
Molecular Weight	172.26 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	70-72 °C @ 11-15 hPa	[1]
Flash Point	67 °C (152.6 °F)	[1]
Density	0.855 g/mL at 25 °C	[1]
log Pow (n-octanol/water)	3.649	[1]

## Experimental Protocols: Disposal and Spill Neutralization

The following protocols outline the step-by-step procedures for the safe disposal and management of **2-Methylbutyl butyrate** waste and spills.

### Personal Protective Equipment (PPE)

Before handling **2-Methylbutyl butyrate**, ensure the following PPE is worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemically resistant gloves.[3]
- Body Protection: A lab coat or impervious clothing should be worn.[3]
- Respiratory Protection: In case of inadequate ventilation, use a suitable respirator.

### Waste Collection and Storage Protocol

- Segregation: Collect waste **2-Methylbutyl butyrate** in a dedicated, properly labeled, and sealed container.
- Container Type: Use a container that is compatible with organic solvents.

- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**2-Methylbutyl butyrate**," and any associated hazard symbols (e.g., combustible).
- Storage: Store the waste container in a cool, dry, and well-ventilated area away from sources of ignition.<sup>[1]</sup> The storage area should be designated for hazardous waste.

## Accidental Spill Protocol

- Immediate Action: Evacuate non-essential personnel from the spill area.<sup>[3]</sup>
- Ventilation: Ensure the area is well-ventilated.<sup>[1]</sup>
- Ignition Sources: Remove all sources of ignition from the vicinity, such as open flames, sparks, and hot surfaces.<sup>[1][3]</sup>
- Containment: Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.<sup>[1][4]</sup>
- Collection: Carefully collect the absorbed material and place it into a suitable, sealed container for disposal.<sup>[1][3]</sup>
- Decontamination: Clean the spill area thoroughly with soap and water.<sup>[1]</sup>
- Waste Disposal: The collected spill waste is considered hazardous and must be disposed of following the disposal procedures outlined below.

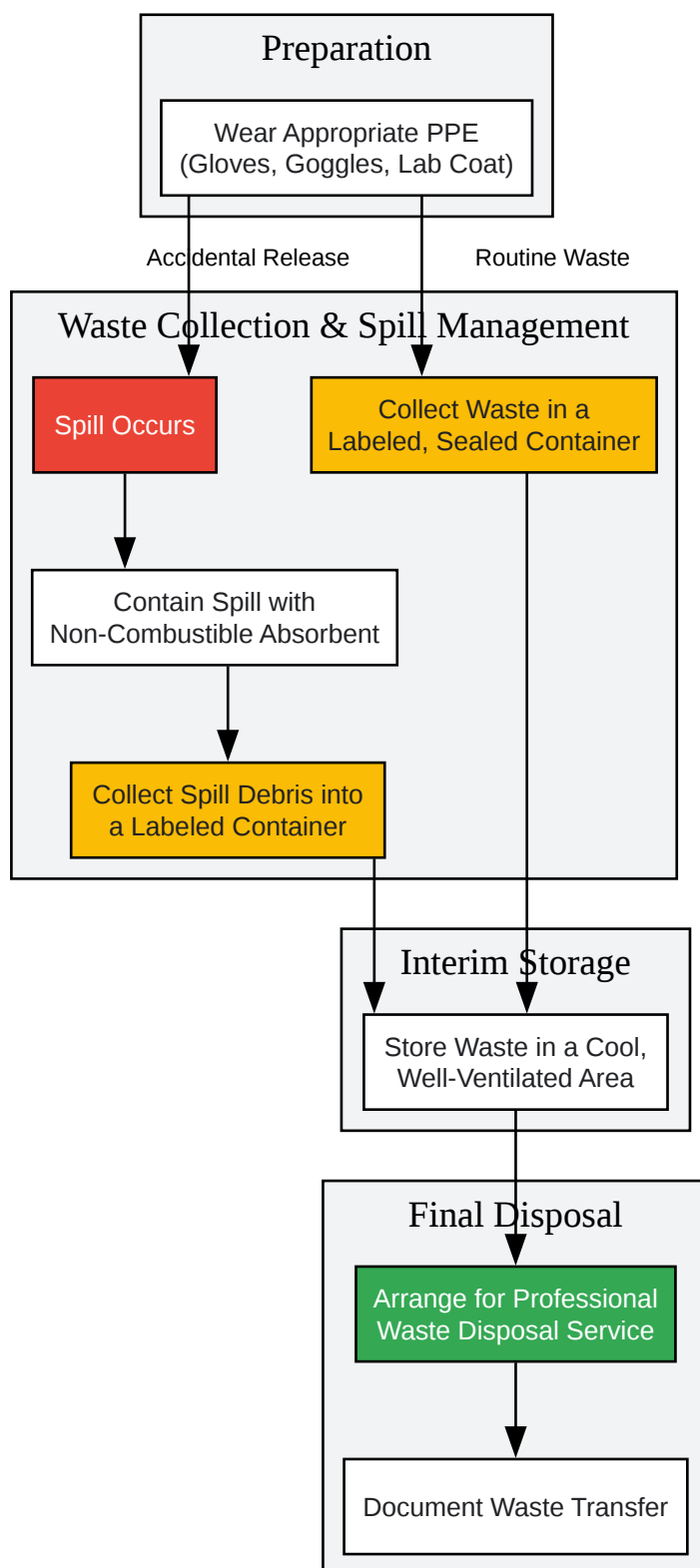
## Disposal Protocol

- Regulatory Compliance: All disposal activities must comply with local, regional, and national environmental regulations.<sup>[4][5]</sup>
- Waste Characterization: It is the responsibility of the waste generator to determine if the chemical waste is classified as hazardous.<sup>[5]</sup>
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste by a licensed and approved waste disposal company.<sup>[3][6]</sup> Do not pour **2-Methylbutyl butyrate** down the drain.<sup>[5]</sup>

- Container Management: Ensure that empty containers are handled as hazardous until they have been thoroughly cleaned, as they may retain product residue.<sup>[4]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Methylbutyl butyrate**.



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## References

- 1. 2-Methylbutyl 2-methylbutyrate - Safety Data Sheet [chemicalbook.com]
- 2. 2-Methylbutyl 2-methylbutyrate | C<sub>10</sub>H<sub>20</sub>O<sub>2</sub> | CID 17129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aurochemicals.com [aurochemicals.com]
- 4. synerzine.com [synerzine.com]
- 5. fishersci.com [fishersci.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
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